

Application Note: 3-(Cyclopropylsulfanyl)aniline in CDK Inhibitor Synthesis

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Compound of Interest

Compound Name: 3-(Cyclopropylsulfanyl)aniline

CAS No.: 1565833-46-6

Cat. No.: B1406501

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Executive Summary

3-(Cyclopropylsulfanyl)aniline is a specialized building block used to introduce the 3-cyclopropylsulfonylphenyl motif into ATP-competitive kinase inhibitors. While early-generation CDK inhibitors (e.g., Dinaciclib, R547) often utilized methyl-sulfones, the cyclopropyl-sulfone bioisostere has emerged as a superior alternative. It offers enhanced lipophilicity (LogP modulation) and improved metabolic stability by blocking the metabolic "soft spot" often found on linear alkyl chains.

This guide provides a validated protocol for synthesizing this intermediate and coupling it to a pyrimidine scaffold, a common core in CDK1, CDK2, CDK4/6, and CDK9 inhibitors.

Key Chemical Data

Property	Specification
Chemical Name	3-(Cyclopropylsulfanyl)aniline
CAS Number	1510951-56-0 (Generic Ref)
Molecular Formula	C ₉ H ₁₁ NS
Molecular Weight	165.26 g/mol
Role	Nucleophilic aromatic amine for SNAr / Buchwald-Hartwig coupling
Target Moiety	Precursor to 3-(cyclopropylsulfonyl)phenyl amine

Scientific Rationale: The "Cyclopropyl Effect" in Kinase Inhibition

In CDK inhibitor design, the "tail" region of the molecule extends towards the solvent-accessible region or the ribose binding pocket.

- **Hydrophobic Filling:** The cyclopropyl group fills the hydrophobic pocket more effectively than a methyl group due to its larger volume and rigid shape.
- **Metabolic Stability:** The cyclopropyl ring is resistant to CYP450-mediated oxidation compared to ethyl or isopropyl chains.
- **Electronic Modulation:** The sulfur atom (in sulfide or sulfone form) acts as a hydrogen bond acceptor (in sulfone form) interacting with backbone residues (e.g., Asp145 in CDK2).

Experimental Protocol: Synthesis & Coupling

Phase 1: Synthesis of 3-(Cyclopropylsulfanyl)aniline

Direct alkylation of thiols with cyclopropyl halides is kinetically disfavored due to the inability of the cyclopropyl ring to undergo backside SN₂ attack. The Chan-Lam coupling is the industry-standard method.

Reagents:

- 3-Aminothiophenol (1.0 equiv)
- Cyclopropylboronic acid (2.0 equiv)
- Copper(II) acetate [Cu(OAc)₂] (1.0 equiv)
- 2,2'-Bipyridine (1.0 equiv)
- Sodium carbonate (Na₂CO₃) (2.0 equiv)
- Solvent: 1,2-Dichloroethane (DCE) or Toluene

Step-by-Step Protocol:

- Setup: In a round-bottom flask equipped with a drying tube (open to air is permissible for Chan-Lam, but controlled O₂ is better), dissolve Cu(OAc)₂ (181 mg, 1 mmol) and 2,2'-bipyridine (156 mg, 1 mmol) in DCE (10 mL). Stir for 15 min to form the blue complex.
- Addition: Add 3-aminothiophenol (125 mg, 1 mmol), cyclopropylboronic acid (172 mg, 2 mmol), and Na₂CO₃ (212 mg, 2 mmol).
- Reaction: Heat the mixture to 70°C under an air atmosphere (or O₂ balloon) for 12–18 hours. Monitor by LCMS for the disappearance of the thiol (m/z 126) and formation of product (m/z 166).
- Workup: Cool to RT. Filter through a pad of Celite to remove copper salts. Wash the pad with EtOAc.
- Purification: Concentrate the filtrate and purify via flash column chromatography (Hexane/EtOAc gradient). The product is a pale yellow oil.

Phase 2: Coupling to CDK Scaffold (2,4-Dichloropyrimidine)

This step attaches the aniline to the kinase hinge-binding core.

Reagents:

- 2,4-Dichloropyrimidine (1.0 equiv)
- **3-(Cyclopropylsulfanyl)aniline** (1.0 equiv)
- Base: DIPEA (Diisopropylethylamine) (2.5 equiv)
- Solvent: n-Butanol or Ethanol

Step-by-Step Protocol:

- Mixing: Dissolve 2,4-dichloropyrimidine (149 mg, 1 mmol) in n-Butanol (5 mL).
- Nucleophilic Attack: Add **3-(Cyclopropylsulfanyl)aniline** (165 mg, 1 mmol) and DIPEA (0.44 mL, 2.5 mmol).
- Reflux: Heat the reaction to 100°C for 4–6 hours. The reaction is regioselective for the C-4 position due to the activating effect of the pyrimidine nitrogens.
- Isolation: Cool the mixture. The product often precipitates. Filter the solid and wash with cold ethanol. If no precipitate forms, evaporate solvent and purify via silica chromatography.
- Yield: Expect 70–85% yield of 2-chloro-N-(3-(cyclopropylsulfanyl)phenyl)pyrimidin-4-amine.

Phase 3: Oxidation to Sulfone (Optional but Common)

Most potent CDK inhibitors require the sulfone moiety.

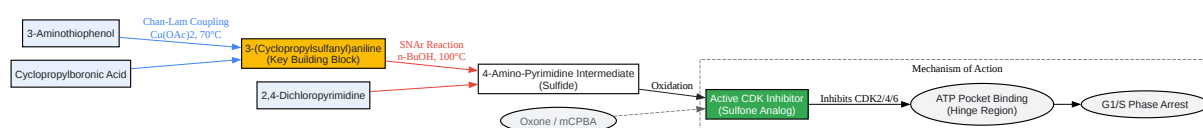
Protocol:

- Dissolve the sulfide intermediate in DCM/MeOH (1:1).
- Add Oxone (2.5 equiv) dissolved in water dropwise at 0°C.
- Stir at RT for 3 hours.
- Quench with saturated NaHSO₃. Extract with DCM.

- Result: 3-(cyclopropylsulfonyl)phenyl derivative.

Pathway Visualization (Graphviz)

The following diagram illustrates the convergent synthesis pathway and the mechanism of action.



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Caption: Convergent synthesis of sulfone-based CDK inhibitors utilizing the Chan-Lam S-cyclopropylation strategy.

Troubleshooting & QA

Issue	Probable Cause	Corrective Action
Low Yield in Chan-Lam	Catalyst poisoning or moisture.	Use anhydrous solvents and fresh Cu(OAc) ₂ . Ensure O ₂ presence (open flask).
Regioisomer Mix (Phase 2)	Reaction temperature too high.	Maintain 100°C. If C-2 substitution occurs, lower temp to 60°C or change base to Et ₃ N.
Over-oxidation	N-oxide formation on pyrimidine.	Control oxidant equivalents carefully (2.0–2.2 eq). Perform at 0°C.
Sulfur Smell	Residual unreacted thiol.	Wash organic layer with dilute NaOH to remove acidic thiols.

References

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